

HPLC-MS/MS method for quantifying phentermine and topiramate in plasma

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Compound of Interest

Compound Name: *Qsymia*
CAS No.: *960078-81-3*
Cat. No.: *B1240882*

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An advanced and validated HPLC-MS/MS method for the simultaneous quantification of phentermine and topiramate in human plasma is detailed in this application note. This protocol is intended for researchers, scientists, and professionals in the field of drug development and clinical pharmacology. The method utilizes a simple protein precipitation for sample preparation and employs liquid chromatography coupled with tandem mass spectrometry, operating with a positive/negative ion-switching electrospray ionization source.

Introduction

Phentermine and topiramate are administered in combination for the management of chronic weight in adults.^[1] The monitoring of their plasma concentrations is crucial for pharmacokinetic studies and therapeutic drug monitoring. This document outlines a robust and sensitive HPLC-MS/MS method for the simultaneous determination of both analytes in human plasma. The methodology is designed to deliver high throughput and accurate quantification.

Experimental Protocols

Materials and Reagents

- Analytes and Internal Standards: Phentermine, Topiramate, Doxazosin mesylate (Internal Standard for Phentermine), and Pioglitazone (Internal Standard for Topiramate).
- Solvents and Chemicals: Acetonitrile (HPLC grade), Formic acid (AR grade), Ammonium formate (AR grade), and Water (Milli-Q or equivalent).
- Plasma: Drug-free human plasma.

Instrumentation

- Liquid Chromatography System: An HPLC system capable of delivering reproducible gradients.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source capable of rapid polarity switching.
- Analytical Column: A Kromasil 60-5CN column (2.1 mm × 100 mm, 5 µm) or equivalent.[\[2\]](#)[\[3\]](#)

Sample Preparation

A protein precipitation method is employed for plasma sample preparation.[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Aliquot 100 µL of human plasma into a microcentrifuge tube.
- Add 50 µL of the internal standard working solution (containing Doxazosin and Pioglitazone).
- Add 300 µL of cold acetonitrile to precipitate plasma proteins.[\[4\]](#)
- Vortex the mixture for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.[\[4\]](#)
- Transfer the supernatant to a clean tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.[\[4\]](#)
- Reconstitute the residue in 100 µL of the mobile phase.
- Inject an aliquot into the HPLC-MS/MS system.

Liquid Chromatography Conditions

- Column: Kromasil 60-5CN (2.1 mm × 100 mm, 5 μm).[\[2\]](#)[\[3\]](#)
- Mobile Phase: Acetonitrile:20mM Ammonium Formate with 0.3% Formic Acid (40:60, v/v).[\[2\]](#)[\[3\]](#)
- Flow Rate: 0.35 mL/min.[\[2\]](#)[\[3\]](#)
- Column Temperature: Ambient.
- Injection Volume: 10 μL.

Mass Spectrometry Conditions

The mass spectrometer is operated in the Multiple Reaction Monitoring (MRM) mode with positive/negative ion-switching.[\[2\]](#)[\[3\]](#)

- Ionization Mode: ESI Positive for Phentermine and Doxazosin; ESI Negative for Topiramate and Pioglitazone.[\[2\]](#)[\[3\]](#)
- MRM Transitions: The specific precursor to product ion transitions are listed in Table 1.[\[2\]](#)[\[3\]](#)
- Source Parameters: Optimized for maximum signal intensity (e.g., spray voltage, source temperature, nebulizer gas, and drying gas flow rates).

Data Presentation

The quantitative performance of the method is summarized in the following tables.

Table 1: Mass Spectrometry MRM Transitions.[\[2\]](#)[\[3\]](#)

Analyte	Ionization Mode	Precursor Ion (m/z)	Product Ion (m/z)
Phentermine	Positive	150.0	91.0
Doxazosin (IS)	Positive	452.1	344.3
Topiramate	Negative	338.3	77.9
Pioglitazone (IS)	Negative	355.0	41.9

Table 2: Method Validation Parameters.[2][3]

Parameter	Phentermine	Topiramate
Linearity Range	1 - 800 ng/mL	1 - 1000 ng/mL
Correlation Coefficient (r^2)	> 0.99	> 0.99
Precision (%RSD)	< 15%	< 15%
Accuracy (%Bias)	Within $\pm 15\%$	Within $\pm 15\%$
Lower Limit of Quantification (LLOQ)	1 ng/mL	1 ng/mL

Visualization

Experimental Workflow Diagram



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Caption: Workflow for HPLC-MS/MS analysis of phentermine and topiramate.

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